

GSK1059615: Comprehensive Application Notes for Stock Solution Preparation and Storage

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Compound of Interest

Compound Name: GSK1059615

Cat. No.: B1672348

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These application notes provide detailed protocols for the preparation and storage of stock solutions of **GSK1059615**, a potent dual inhibitor of Phosphoinositide 3-kinase (PI3K) and mammalian target of rapamycin (mTOR). Adherence to these guidelines is crucial for ensuring the stability, and consistent performance of the compound in experimental settings.

Physicochemical Properties and Solubility

GSK1059615 is a small molecule with the chemical formula $C_{18}H_{11}N_3O_2S$ and a molecular weight of 333.36 g/mol .^{[1][2][3]} Its solubility is a critical factor in the preparation of stock solutions for in vitro and in vivo studies. The compound is largely insoluble in water and ethanol but is soluble in organic solvents such as dimethyl sulfoxide (DMSO) and dimethylformamide (DMF).^{[2][4]}

Table 1: Solubility of **GSK1059615** in Common Solvents

Solvent	Solubility	Concentration (mM)	Notes
DMSO	≥8.33 mg/mL[4]	~25 mM	Gentle warming and ultrasonic bath may be required to achieve higher solubility.[5] Use fresh, non-hygroscopic DMSO for best results.[3][6]
DMF	2.5 mg/mL[2]	~7.5 mM	-
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL[2]	~1.5 mM	-

Experimental Protocols

Preparation of a 10 mM GSK1059615 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GSK1059615** in DMSO, a commonly used concentration for in vitro experiments.

Materials:

- **GSK1059615** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated analytical balance
- Vortex mixer
- Water bath or heating block (optional)
- Pipettes and sterile filter tips

Procedure:

- **Equilibrate:** Allow the vial of **GSK1059615** powder to reach room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **GSK1059615** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.33 mg of **GSK1059615** (Molecular Weight = 333.36 g/mol).
- **Dissolution:** Add the appropriate volume of fresh, anhydrous DMSO to the vial containing the **GSK1059615** powder. For a 10 mM solution, if you weighed 3.33 mg, add 1 mL of DMSO.
- **Solubilization:** Vortex the solution vigorously for several minutes to facilitate dissolution. If the compound does not fully dissolve, gentle warming in a water bath at 37°C and brief sonication can be applied.^[5] Visually inspect the solution to ensure there are no undissolved particles.
- **Sterilization (Optional):** If required for your specific application (e.g., cell culture), the stock solution can be filter-sterilized using a 0.22 µm syringe filter compatible with DMSO.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.^{[3][6]}
- **Storage:** Store the aliquots at -20°C or -80°C for long-term stability.

Table 2: Reconstitution Table for Preparing **GSK1059615** Stock Solutions

Desired Concentration	Volume of DMSO for 1 mg	Volume of DMSO for 5 mg	Volume of DMSO for 10 mg
1 mM	3.00 mL	15.00 mL	30.00 mL
5 mM	0.60 mL	3.00 mL	6.00 mL
10 mM	0.30 mL	1.50 mL	3.00 mL
50 mM	0.06 mL	0.30 mL	0.60 mL

Calculations are based on a molecular weight of 333.36 g/mol .[\[7\]](#)

Storage and Stability

Proper storage of **GSK1059615**, both in its powdered form and as a stock solution, is essential to maintain its chemical integrity and biological activity.

Table 3: Recommended Storage Conditions and Stability

Form	Storage Temperature	Stability
Powder	-20°C	2 to 3 years [1] [3] [7]
Powder	4°C	2 years [3] [7]
Stock Solution in DMSO	-80°C	6 months to 2 years [1] [3] [6]
Stock Solution in DMSO	-20°C	2 weeks to 1 year [1] [3] [6] [7]

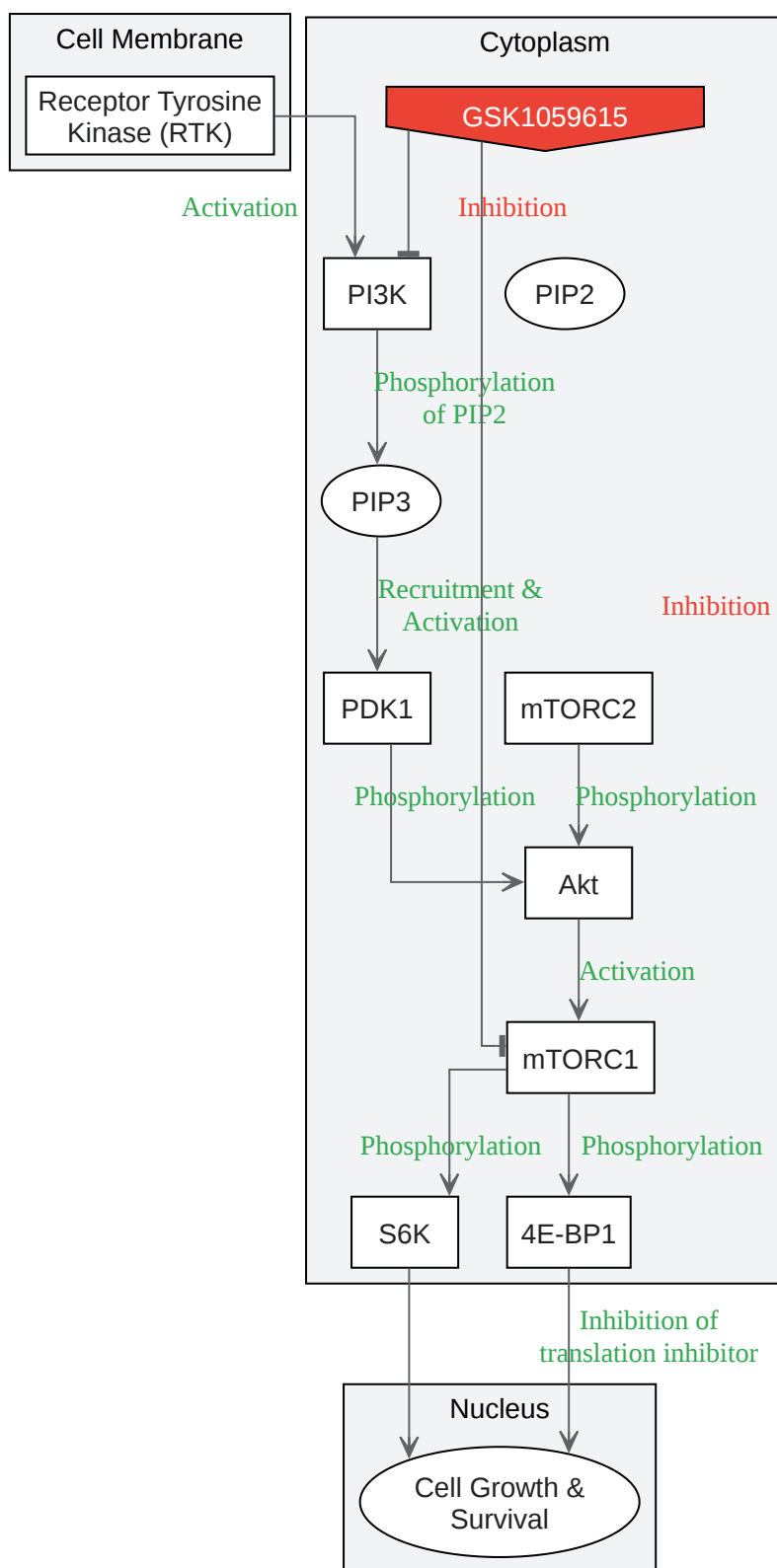
Key Storage Recommendations:

- Powder: Store in a tightly sealed container in a dry, dark place.
- Stock Solutions: Aliquoting is strongly recommended to minimize freeze-thaw cycles.[\[3\]](#)[\[6\]](#) Solutions should be protected from light. It is not recommended to store the solution for long periods; fresh preparation is ideal.[\[4\]](#)

Signaling Pathway and Experimental Workflow

GSK1059615 Mechanism of Action

GSK1059615 is a dual inhibitor of the PI3K/mTOR signaling pathway.[\[1\]](#)[\[3\]](#)[\[6\]](#) This pathway is a critical regulator of cell growth, proliferation, survival, and metabolism, and its aberrant activation is a hallmark of many cancers.[\[7\]](#)[\[8\]](#)[\[9\]](#) **GSK1059615** competitively inhibits the ATP-binding site of PI3K isoforms (α , β , δ , γ) and mTOR.[\[4\]](#)[\[6\]](#) Inhibition of this pathway leads to decreased phosphorylation of downstream effectors such as Akt and S6 ribosomal protein, ultimately resulting in cell cycle arrest and apoptosis in cancer cells.[\[5\]](#)[\[6\]](#)[\[10\]](#)

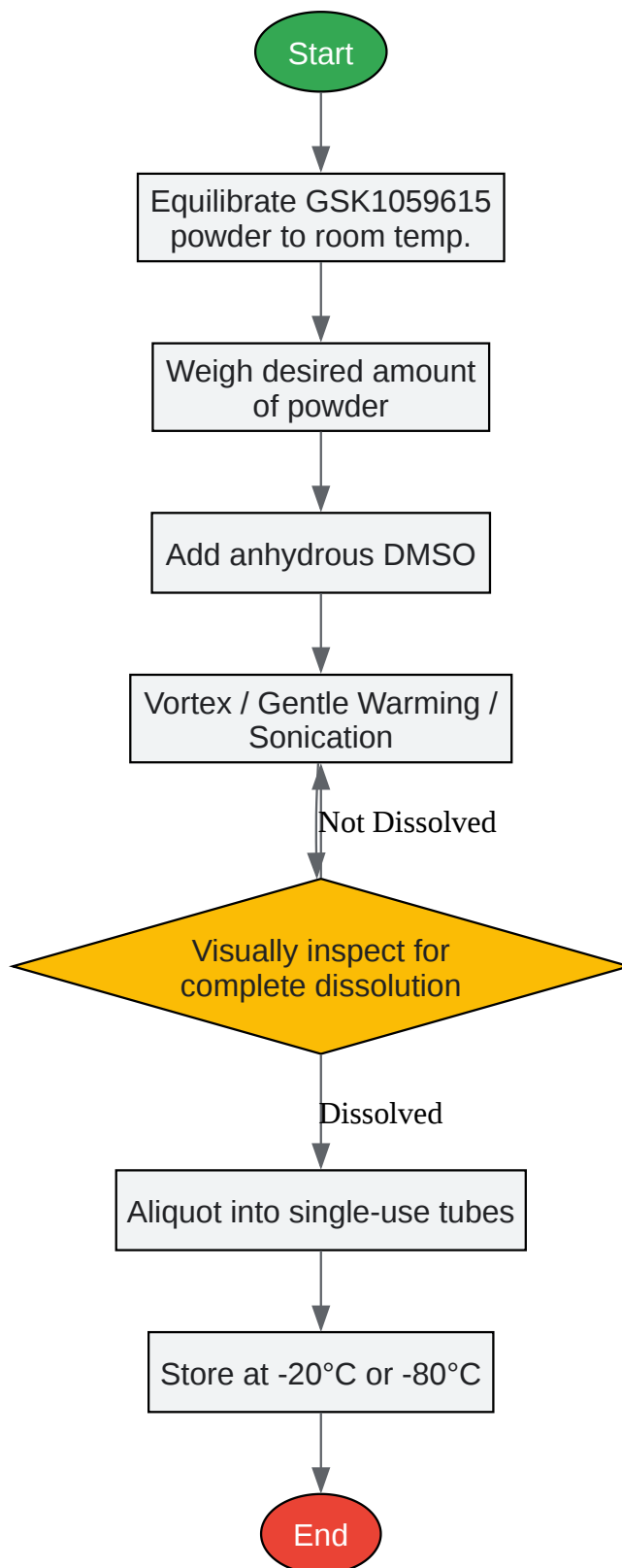


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Caption: PI3K/mTOR signaling pathway and points of inhibition by **GSK1059615**.

Workflow for Stock Solution Preparation

The following diagram illustrates the key steps for preparing a **GSK1059615** stock solution.



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